

Unmasking False Positives: A Comparative Guide to Phenethylamine Cross-Reactivity in Amphetamine Immunoassays

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Compound of Interest

Compound Name: Phenethylamine

Cat. No.: B048288

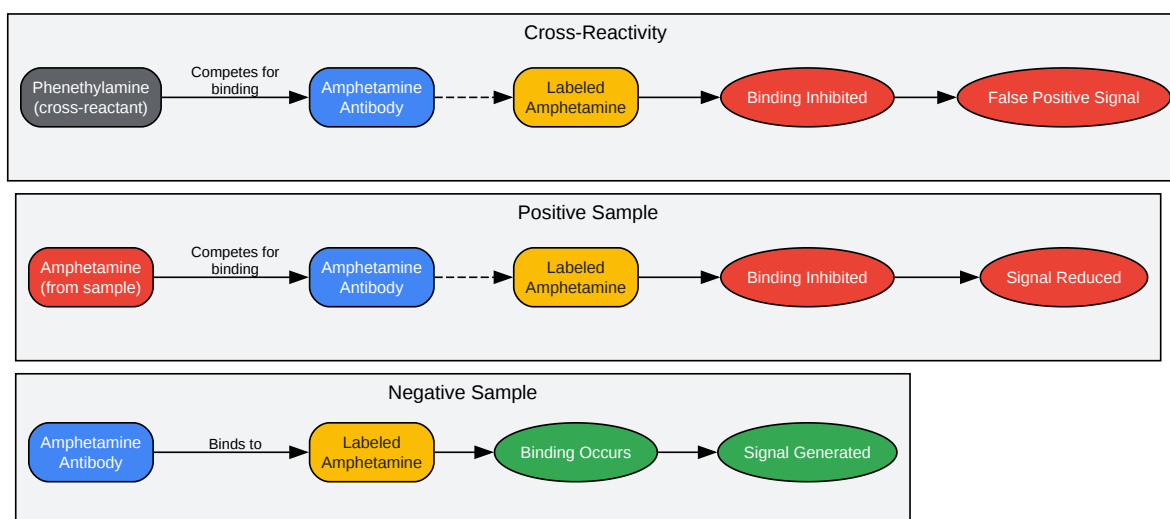
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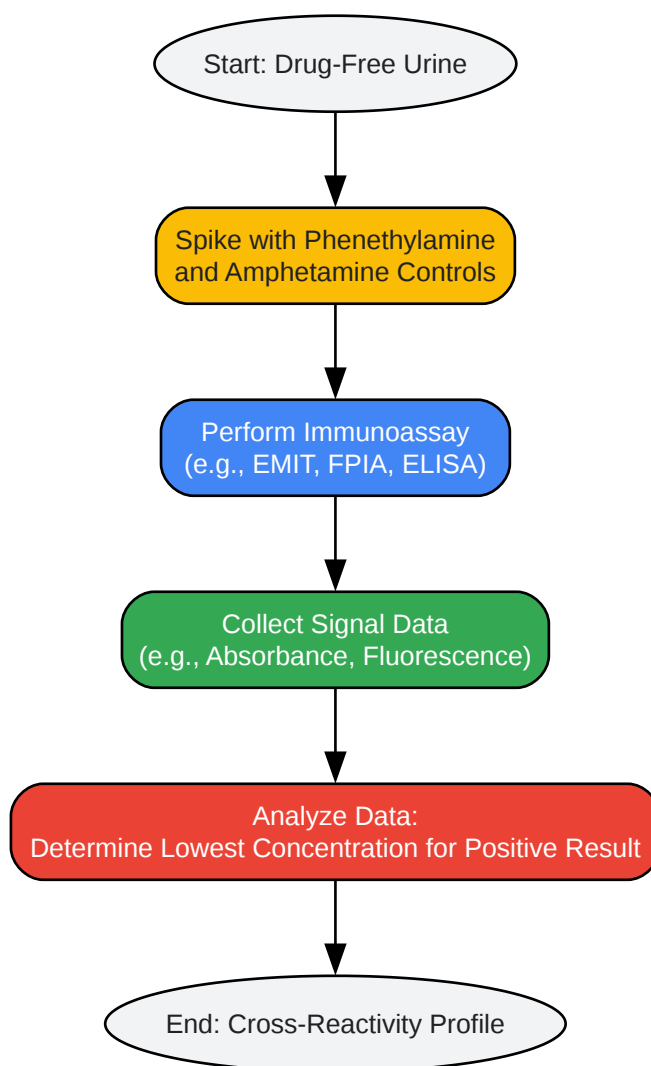
For researchers, scientists, and drug development professionals, the potential for **phenethylamine** and its derivatives to cause false-positive results in amphetamine immunoassays is a critical consideration. This guide provides an objective comparison of the performance of various common immunoassays, supported by experimental data, to aid in the selection and interpretation of screening results.

The structural similarity between **phenethylamine** compounds and amphetamines is the primary reason for cross-reactivity in immunoassays.^{[1][2][3]} This guide delves into the specifics of this issue, offering a comparative analysis of different immunoassay platforms and their susceptibility to interference from **phenethylamines**.

The Principle of Immunoassay and Cross-Reactivity

Immunoassays for amphetamine detection rely on the principle of competitive binding, where an antibody specific to amphetamine binds to either amphetamine present in a sample or a labeled amphetamine conjugate. The extent of this binding is then measured to determine the presence of the target analyte. However, the specificity of these antibodies is not absolute.^{[4][5]} Molecules with a similar chemical structure to amphetamine, such as **phenethylamines**, can also bind to the antibody, leading to a false-positive result.^{[1][6]}





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